

"N-(2-Aminoethyl)-1,3-propanediamine" molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-(2-Aminoethyl)-1,3-propanediamine*

Cat. No.: B145443

[Get Quote](#)

Technical Guide: N-(2-Aminoethyl)-1,3-propanediamine

An In-depth Profile for Researchers and Scientists

This technical guide provides a comprehensive overview of the chemical and physical properties of **N-(2-Aminoethyl)-1,3-propanediamine**, a versatile templating agent. The information is curated for researchers, scientists, and professionals in drug development and chemical synthesis.

Physicochemical Properties

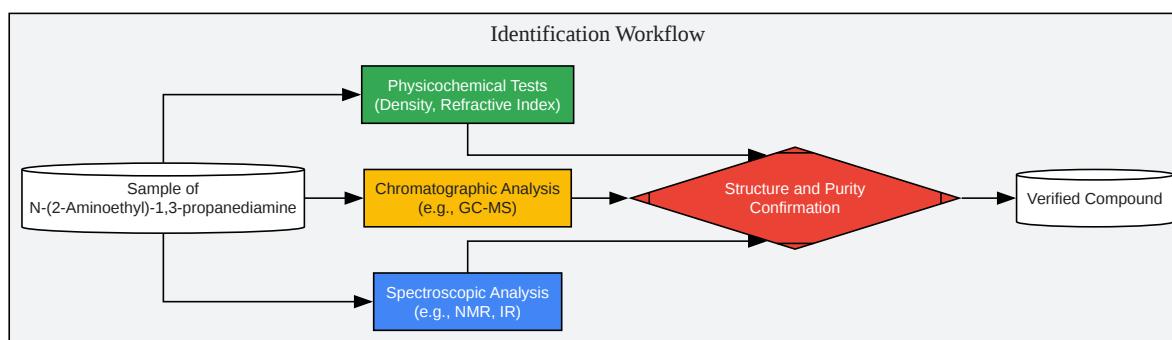
N-(2-Aminoethyl)-1,3-propanediamine is a linear aliphatic amine with three amine functional groups. Its key quantitative properties are summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Weight	117.19 g/mol	[1][2]
Molecular Formula	C ₅ H ₁₅ N ₃	[1][2]
CAS Number	13531-52-7	[1][2]
Density	0.928 g/mL at 25 °C	[2]
Refractive Index	n _{20/D} 1.4815	[2]
Purity	≥96% to 97%	[1]
Form	Liquid	

Alternate names for this compound include 3-(2-Aminoethylamino)propylamine.[1] It is primarily utilized as a templating agent in chemical synthesis.[1]

Compound Identification Workflow

The logical workflow for the identification and characterization of **N-(2-Aminoethyl)-1,3-propanediamine** involves several key analytical steps. The following diagram illustrates a typical process.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the identification and purity confirmation of **N-(2-Aminoethyl)-1,3-propanediamine**.

Experimental Protocols

Detailed experimental protocols for the use of **N-(2-Aminoethyl)-1,3-propanediamine** are highly specific to its application as a templating agent in the synthesis of materials such as zeolites or metal-organic frameworks. Researchers should consult specialized literature in these fields for detailed methodologies.

Signaling Pathways

Based on available data, **N-(2-Aminoethyl)-1,3-propanediamine** is a synthetic chemical compound used in materials science. There is no documented evidence of its involvement in biological signaling pathways. Its primary application lies in its chemical structure to direct the formation of other complex structures.[1]

Safety and Handling

This compound is classified as a Dangerous Good for transport and may be subject to additional shipping charges.[1] Appropriate personal protective equipment should be used when handling this chemical. For detailed safety information, please refer to the Safety Data Sheet (SDS) provided by the supplier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. N-(2-AMINOETHYL)-1,3-PROPANEDIAMINE | 13531-52-7 [chemicalbook.com]
- To cite this document: BenchChem. ["N-(2-Aminoethyl)-1,3-propanediamine" molecular weight]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b145443#n-2-aminoethyl-1-3-propanediamine-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com